

Unveiling Camphor Monobromide: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: *Camphor monobromide*

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Introduction

Camphor monobromide, systematically known as 3-bromocamphor, is a halogenated derivative of camphor, a bicyclic monoterpene. This whitepaper provides an in-depth technical exploration of the discovery and the first synthesis of this compound. It is designed to be a comprehensive resource for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, quantitative data, and a historical perspective on this important chemical entity. While the precise moment of its initial discovery remains somewhat obscured by the annals of 19th-century chemistry, this guide synthesizes the earliest available information to present a coherent narrative.

Historical Context: The Dawn of Camphor Chemistry

The study of camphor and its derivatives was a fertile ground for the burgeoning field of organic chemistry in the 19th century. The intricate bicyclic structure of camphor presented a significant challenge to early chemists, and its reactions were the subject of intense investigation. The introduction of a halogen, specifically bromine, to the camphor molecule was a logical step in the systematic exploration of its chemical reactivity.

While pinpointing the exact individual and date for the first synthesis of **camphor monobromide** is challenging based on currently available historical records, early investigations into the halogenation of camphor were underway in the mid-1800s. The work of

chemists exploring the substitution reactions of ketones during this period likely led to the creation of various halogenated camphor derivatives, including the monobrominated form.

Physicochemical Properties of (+)-3-Bromocamphor

A comprehensive understanding of the physical and chemical properties of a compound is fundamental to its application in research and development. The following table summarizes the key quantitative data for (+)-3-bromocamphor.

Property	Value
Molecular Formula	C ₁₀ H ₁₅ BrO
Molecular Weight	231.13 g/mol
Melting Point	75-77 °C
Boiling Point	274 °C
Optical Rotation [α] ²⁰ /D	+136° (c=1 in ethanol)
Appearance	White to off-white crystalline powder
CAS Number	10293-06-8

The First Synthesis: A Representative Experimental Protocol

While the historical "first" synthesis protocol is not definitively documented, the following detailed experimental procedure represents a well-established and reliable method for the synthesis of d-3-bromocamphor from d-camphor. This protocol is based on the direct bromination of camphor, a method that has been refined over time.

Experimental Protocol: Synthesis of d-3-Bromocamphor

Materials:

- d-Camphor
- Bromine

- Ethanol
- Ice water

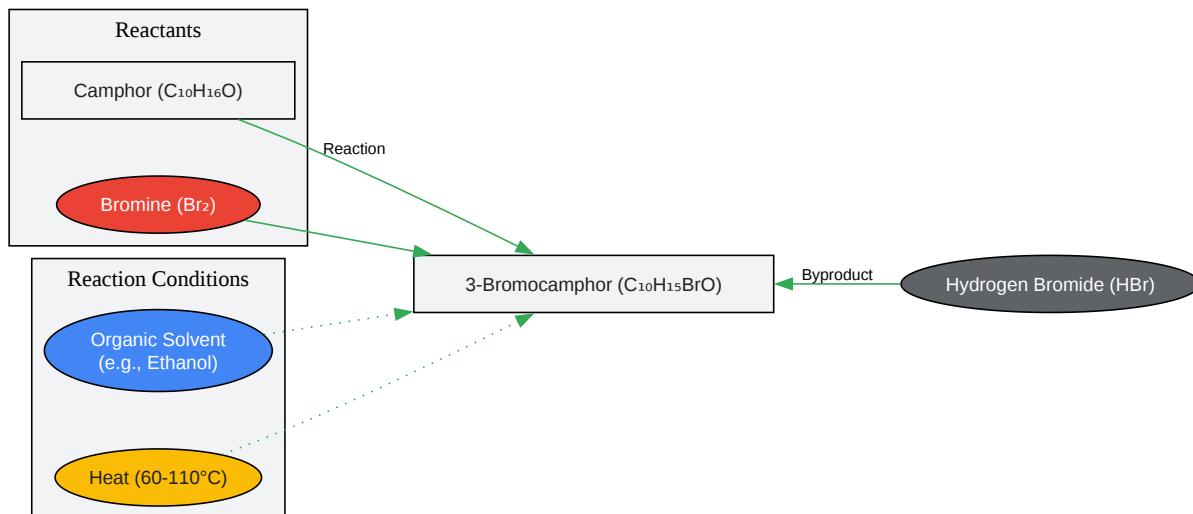
Procedure:

- To 304 g of d-camphor, maintained at a temperature of 80°C, slowly add 320 g of bromine dropwise over a period of three hours with continuous stirring. The reaction mixture will liquefy.
- After the addition of bromine is complete, maintain the reaction mixture at 80°C for an additional three hours, continuing to stir.
- Allow the reaction to cool and remove the hydrogen bromide gas that has evolved by bubbling it through a suitable trap.
- Pour the reaction mixture into 3 liters of ice water. A precipitate of crude d-3-bromocamphor will form.
- Collect the precipitate by filtration.
- Recrystallize the crude product from 230 mL of ethanol to yield 302 g of purified d-3-bromocamphor.[\[1\]](#)

Expected Yield: Approximately 66%[\[2\]](#)

Visualizing the Synthesis

The synthesis of 3-bromocamphor from camphor is a direct electrophilic substitution reaction on the α -carbon to the carbonyl group.

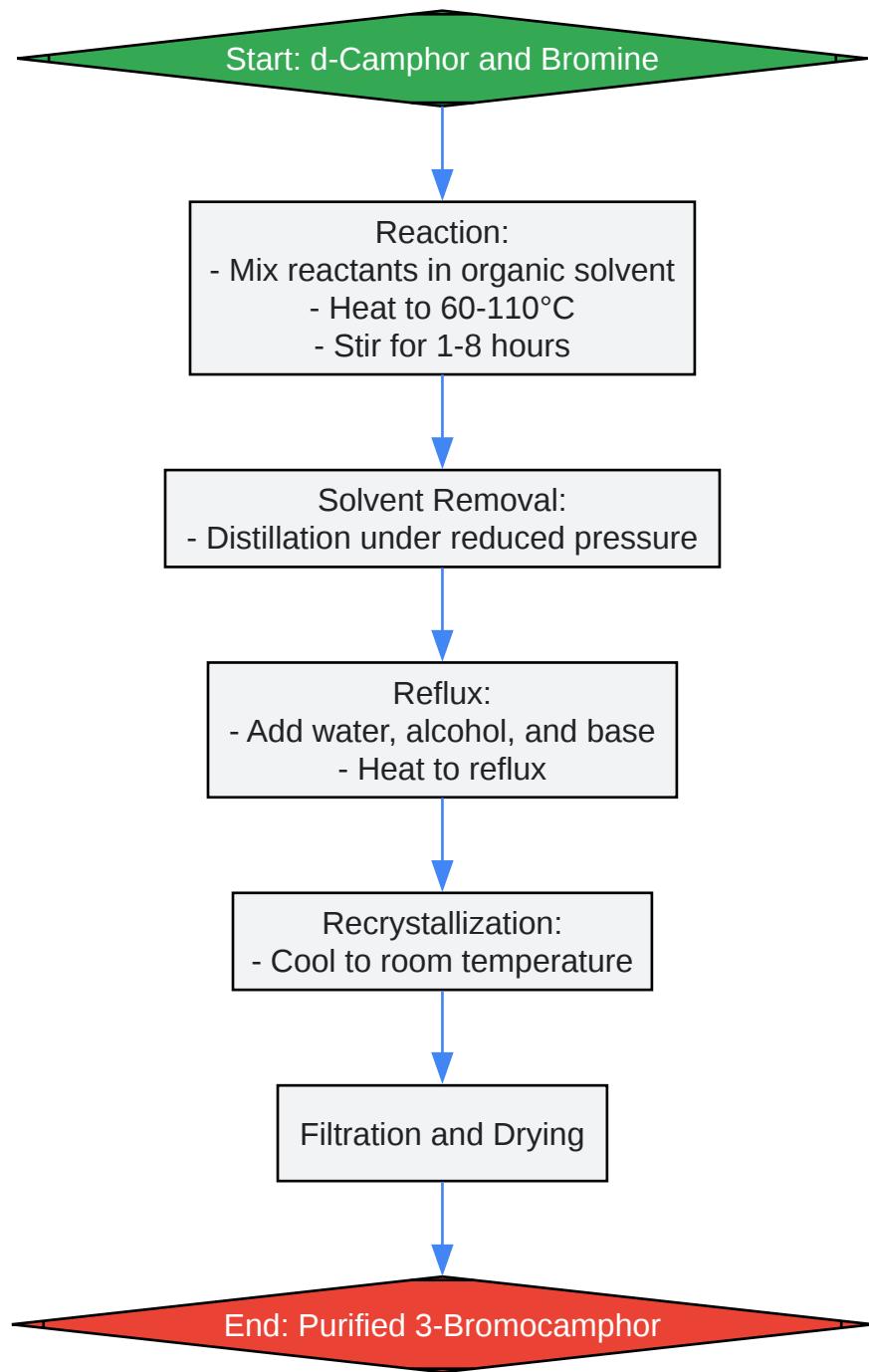


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Caption: Synthesis of 3-Bromocamphor from Camphor.

Logical Workflow of the Synthesis and Purification

The overall process from starting materials to the purified product can be visualized as a clear workflow.



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Caption: Workflow for the Synthesis of 3-Bromocamphor.

Conclusion

Camphor monobromide stands as a testament to the exploratory spirit of 19th-century organic chemistry. While the mists of time obscure the precise moment of its birth, the

methodologies for its synthesis have been well-established and refined. This technical guide provides a solid foundation for understanding the key characteristics and preparation of this important halogenated monoterpene. The provided data and protocols are intended to be a valuable resource for contemporary researchers, enabling further innovation in the fields of drug development and chemical synthesis.

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References

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